

Application Notes and Protocols for Fluo-3FF AM Imaging in Brain Slices

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Compound of Interest

Compound Name: *Fluo-3FF AM*

Cat. No.: *B15556371*

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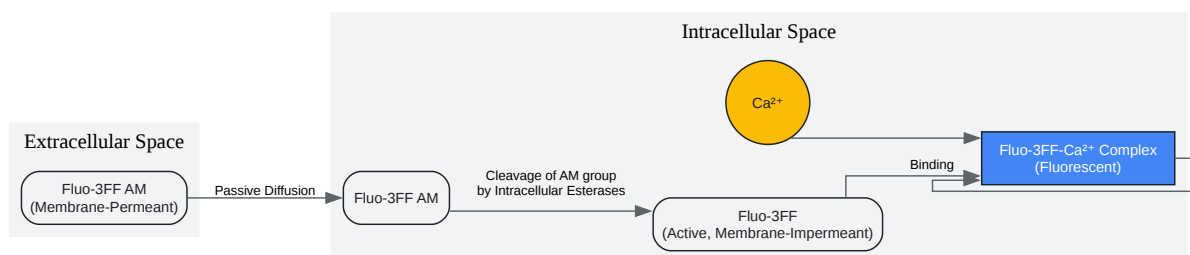
These application notes provide a comprehensive guide to utilizing **Fluo-3FF AM** for calcium imaging in acute brain slices. **Fluo-3FF AM** is a low-affinity fluorescent calcium indicator, making it particularly well-suited for measuring large and rapid changes in intracellular calcium concentration, such as those occurring during neuronal firing or in response to strong synaptic stimulation.

Introduction to Fluo-3FF AM

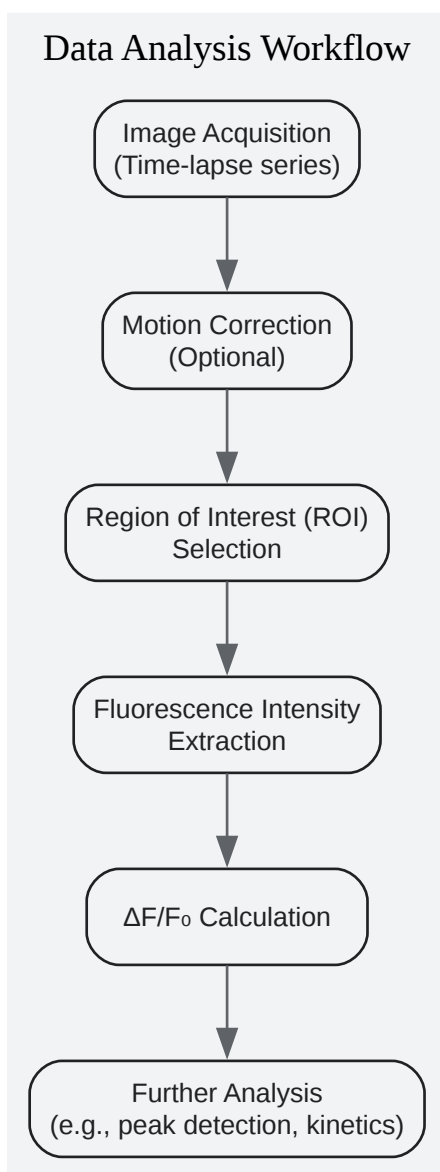
Fluo-3FF AM is the acetoxymethyl (AM) ester form of the Fluo-3FF indicator. The AM ester group renders the molecule cell-permeant, allowing it to be loaded into cells non-invasively. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, calcium-sensitive Fluo-3FF indicator in the cytoplasm. Fluo-3FF is essentially non-fluorescent in its calcium-free form but exhibits a significant increase in fluorescence intensity upon binding to calcium ions. Its low affinity for calcium makes it ideal for studying phenomena associated with high calcium concentrations that would saturate high-affinity indicators.

Mechanism of Action

The utility of **Fluo-3FF AM** in cellular imaging is based on a two-step process: passive loading and enzymatic activation, followed by calcium-dependent fluorescence.



Data Analysis Workflow



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